

# An In-depth Technical Guide to Tetrasodium Pyrophosphate: Chemical Structure and Properties

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## Compound of Interest

Compound Name: Tetrasodium

Cat. No.: B8768297

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## Introduction

**Tetrasodium** pyrophosphate (TSPP), also known as sodium pyrophosphate, is an inorganic compound with the chemical formula  $\text{Na}_4\text{P}_2\text{O}_7$ . It is a salt composed of sodium cations ( $\text{Na}^+$ ) and pyrophosphate anions ( $\text{P}_2\text{O}_7^{4-}$ ).<sup>[1]</sup> TSPP is commercially available in both anhydrous ( $\text{Na}_4\text{P}_2\text{O}_7$ ) and decahydrate ( $\text{Na}_4\text{P}_2\text{O}_7 \cdot 10\text{H}_2\text{O}$ ) forms.<sup>[1][2]</sup> It presents as a white, odorless, crystalline powder or granules.<sup>[2][3]</sup> This compound is widely utilized across various industries, including pharmaceuticals, for its roles as a buffering agent, chelating (sequestering) agent, emulsifier, and stabilizer.<sup>[4][5]</sup> In drug development and formulation, its ability to chelate metal ions is particularly valuable for enhancing the stability of active pharmaceutical ingredients (APIs).

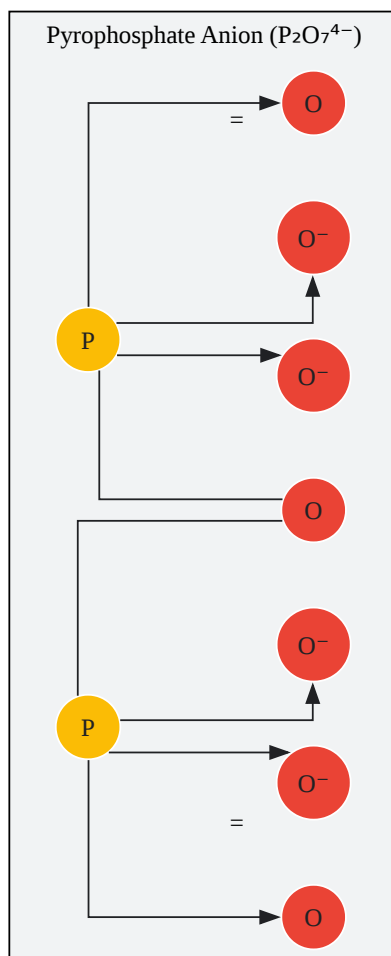
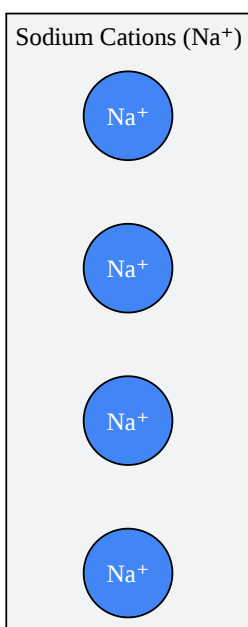
## Chemical Structure and Identification

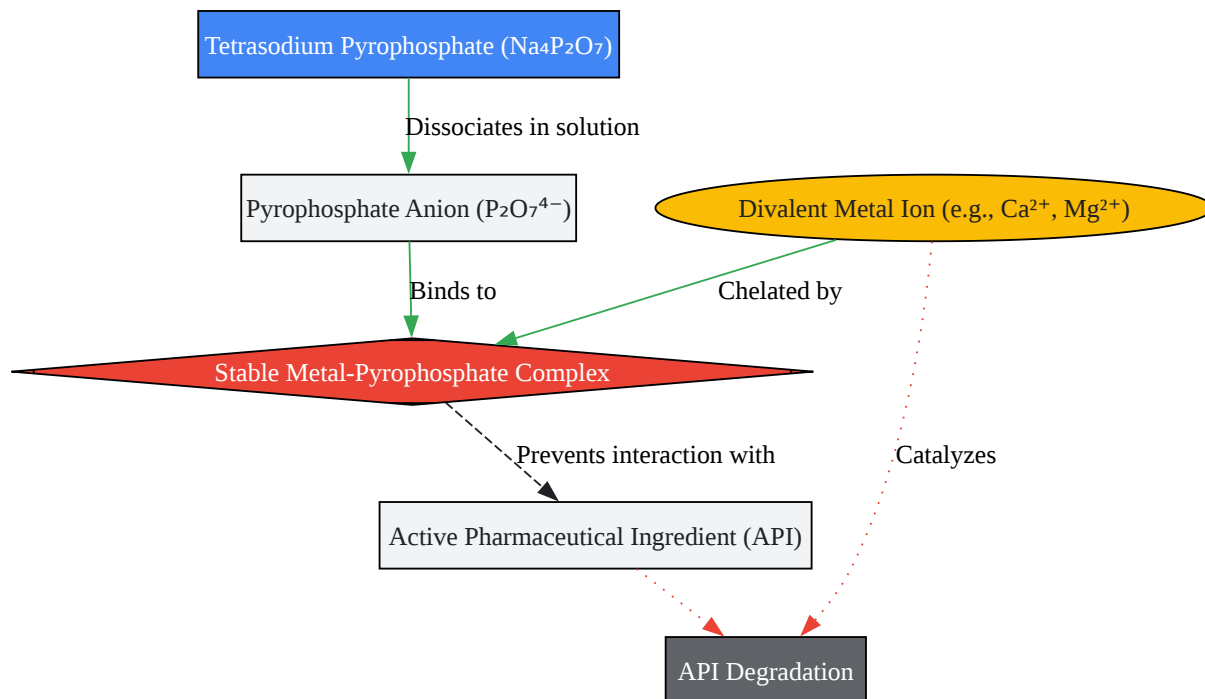
The pyrophosphate anion consists of two phosphate units linked by a P-O-P bond. The four sodium ions balance the negative charge of the pyrophosphate anion.

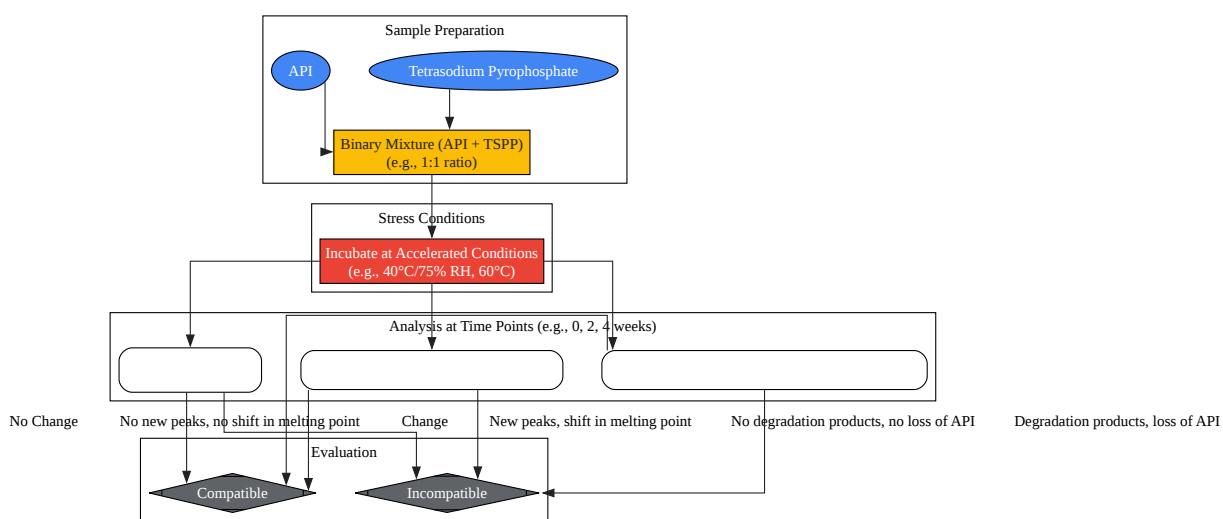
## Identifiers

Identifier	Anhydrous Tetrasodium Pyrophosphate	Tetrasodium Pyrophosphate Decahydrate
IUPAC Name	Tetrasodium diphosphate[1]	Tetrasodium diphosphate decahydrate
Molecular Formula	$\text{Na}_4\text{P}_2\text{O}_7$ [1]	$\text{Na}_4\text{P}_2\text{O}_7 \cdot 10\text{H}_2\text{O}$ [2]
CAS Number	7722-88-5[1]	13472-36-1[1]
EC Number	231-767-1[1]	603-854-8[1]

## Chemical Structure Visualization







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## References

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